

Triethoxy(naphthalen-1-yl)silane CAS number and safety data

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Compound of Interest

Compound Name: Triethoxy(naphthalen-1-yl)silane

Cat. No.: B096185

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An In-depth Technical Guide to Triethoxy(naphthalen-1-yl)silane

CAS Number: 17938-06-6[1][2]

This technical guide provides comprehensive safety data and handling protocols for **Triethoxy(naphthalen-1-yl)silane**, a compound relevant to researchers, scientists, and professionals in drug development.

Chemical Identity

Identifier	Value
IUPAC Name	triethoxy(naphthalen-1-yl)silane[1]
CAS Number	17938-06-6[1][2]
Molecular Formula	C ₁₆ H ₂₂ O ₃ Si[1]
Molecular Weight	290.43 g/mol [1]
Synonyms	1-Naphthyltriethoxysilane, Triethoxy(1-naphthyl)silane, 1-(Triethoxysilyl)naphthalene[1]


Safety and Hazard Information

Triethoxy(naphthalen-1-yl)silane is classified as a hazardous substance. The following tables summarize its GHS classification and associated precautionary measures.

GHS Hazard Classification

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[2]
Skin Irritation (Category 2)	H315: Causes skin irritation[2]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation[2]
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation[2]
Hazardous to the aquatic environment, long-term hazard (Category 4)	H413: May cause long lasting harmful effects to aquatic life[1]

GHS Pictograms and Signal Word

- Pictogram:
 -  alt text
- Signal Word: Warning[2]

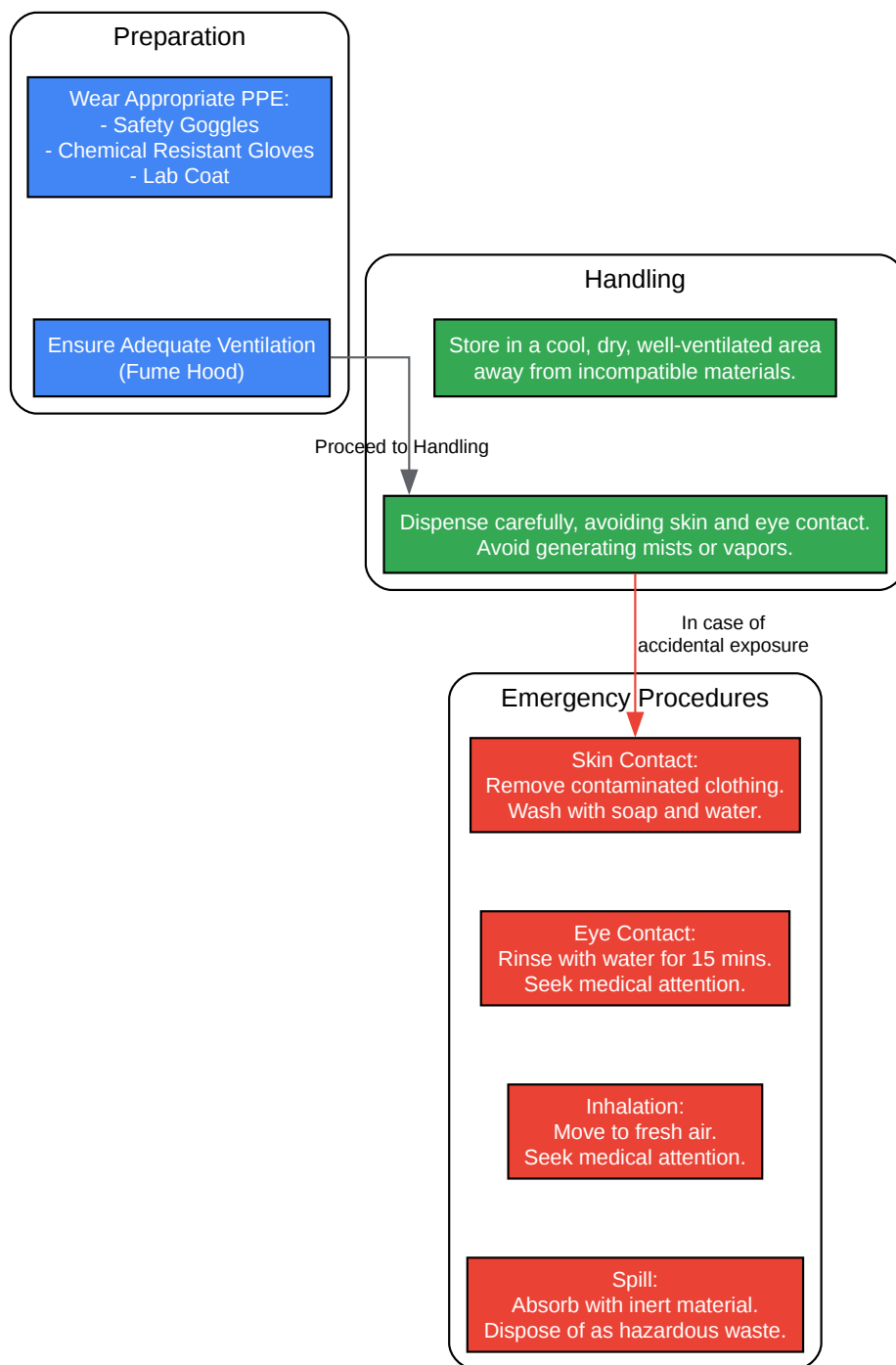
Precautionary Statements

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[2]
P273	Avoid release to the environment.[1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.[1]

Experimental Protocols and Handling

Strict adherence to safety protocols is mandatory when handling **Triethoxy(naphthalen-1-yl)silane**. The following diagram illustrates the recommended workflow for safe handling and in case of exposure.

Safe Handling Workflow for Triethoxy(naphthalen-1-yl)silane

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Caption: Workflow for safe handling and emergency procedures.

Detailed Methodologies

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are required.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If ventilation is inadequate or there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling and Storage:

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Keep the container tightly closed when not in use.
- Store in a cool, dry place away from heat, sparks, and open flames.
- Avoid contact with strong oxidizing agents, acids, and bases.

First Aid Measures:

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- After skin contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.
- After inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- After ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Spill and Disposal Procedures:

- Spill: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for chemical waste.

- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

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References

- 1. Triethoxy(naphthalen-1-yl)silane | C₁₆H₂₂O₃Si | CID 4208568 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 17938-06-6|Triethoxy(naphthalen-1-yl)silane|BLD Pharm [bldpharm.com]
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